

Technical Guide: 3-(Pentylamino)propanenitrile as a Synthetic Building Block

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Compound of Interest

Compound Name: 3-(Pentylamino)propanenitrile

CAS No.: 59676-91-4

Cat. No.: B046515

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Executive Summary

3-(Pentylamino)propanenitrile represents a versatile "switch" intermediate in organic synthesis. Formed via the cyanoethylation of pentylamine, it serves as a critical junction point: it can be hydrolyzed to form amphoteric surfactants (β -amino acids), reduced to form asymmetrical diamines (vital for drug linkers), or alkylated to generate tertiary amine scaffolds. Its value lies in the C3 spacer provided by the propionitrile moiety, a structural motif essential in preventing steric clash in peptidomimetics and optimizing solubility in lipid-like drug delivery systems.

Chemical Identity & Properties

Property	Data
IUPAC Name	3-(Pentylamino)propanenitrile
Common Name	N-Pentyl- β -alaninenitrile
CAS Number	6628-79-1
Molecular Formula	C ₈ H ₁₆ N ₂
Molecular Weight	140.23 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~110–115 °C at 10 mmHg (predicted)
Solubility	Soluble in ethanol, DCM, chloroform; sparingly soluble in water
pKa (Conjugate Acid)	~9.5 (Secondary amine)

Synthesis: The Michael Addition Protocol

The most atom-economical route to **3-(pentylamino)propanenitrile** is the aza-Michael addition of 1-pentylamine to acrylonitrile. This reaction is generally autocatalytic but requires strict thermal control to prevent polymerization of acrylonitrile or bis-cyanoethylation.

Mechanism & Kinetics

The nucleophilic nitrogen of pentylamine attacks the β -carbon of acrylonitrile. The reaction is exothermic.^[1] While often conducted solvent-free ("neat"), the use of a protic co-solvent (e.g., water or methanol) can accelerate the rate via hydrogen-bond activation of the nitrile.

Standard Operating Procedure (SOP)

Objective: Synthesis of **3-(pentylamino)propanenitrile** on a 100 mmol scale.

Reagents:

- 1-Pentylamine (100 mmol, 8.72 g)
- Acrylonitrile (105 mmol, 5.57 g) – Excess used to drive completion

- Catalyst (Optional): Glacial Acetic Acid (2 mol%) or Yb(OTf)₃ for faster kinetics.

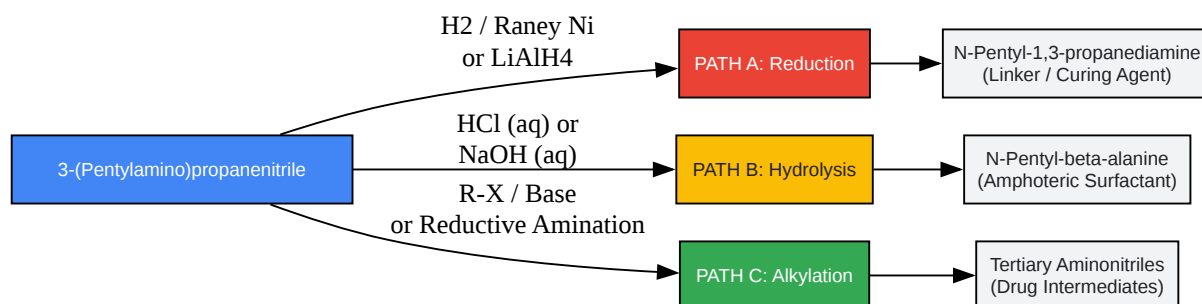
Protocol:

- Setup: Equip a 100 mL three-neck round-bottom flask with a reflux condenser, internal thermometer, and pressure-equalizing addition funnel. Purge with N₂.
- Charging: Add 1-pentylamine and the catalyst (if using) to the flask. Cool to 0°C using an ice bath.
- Addition: Add acrylonitrile dropwise over 30 minutes. Critical: Maintain internal temperature < 20°C to minimize side reactions (bis-addition).
- Reaction: Allow the mixture to warm to room temperature (25°C). Stir for 4–6 hours. Monitor via TLC (SiO₂, 5% MeOH in DCM) or GC-MS.
- Workup:
 - Concentrate under reduced pressure (rotary evaporator) to remove excess acrylonitrile.
 - Note: Acrylonitrile is toxic; use a dedicated trap.
- Purification: Vacuum distillation is recommended for high purity (>98%). Alternatively, the crude oil is often pure enough (>95%) for downstream steps.

Reactivity Profile & Divergent Synthesis

The utility of **3-(pentylamino)propanenitrile** lies in its ability to diverge into three distinct chemical classes.

Visualization: Reactivity Map



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Caption: Divergent synthetic pathways starting from the nitrile scaffold. Path A yields diamines, Path B yields amino acids, and Path C yields tertiary amines.

Path A: Reduction to Diamines (Drug Linkers)

The reduction of the nitrile group yields N-pentyl-1,3-propanediamine. This structure is a "privileged scaffold" in medicinal chemistry, often used as a linker in chloroquine analogues (antimalarials) or as a polyamine mimic in cancer therapeutics.

- Reagents: Raney Nickel/ H_2 (50 psi) or LiAlH_4 in THF.
- Key Insight: Avoid Pt/C catalysts if secondary amines are present, as they can promote debenzylolation or poisoning; Raney Nickel is robust for nitriles.

Path B: Hydrolysis to β -Amino Acids (Surfactants)

Hydrolysis converts the nitrile to a carboxylic acid, resulting in N-pentyl- β -alanine.

- Reagents: 6M HCl (reflux, 4h) or NaOH.
- Application: These are zwitterionic (amphoteric) surfactants. They exhibit high solubility at isoelectric points and are used in mild detergent formulations or as corrosion inhibitors.

Applications in Drug Development[3][4] Polyamine Analogues

The N-alkyl-1,3-diaminopropane motif mimics natural polyamines (spermidine/spermine). By varying the pentyl chain length (lipophilicity tuning), researchers can target the polyamine transport system (PTS) in tumor cells.

- Design Strategy: Use **3-(pentylamino)propanenitrile** as the starting block. Reduce to the diamine, then acylate the primary amine with a pharmacophore (e.g., a quinoline for malaria or an intercalator for oncology).

Peptidomimetics

Beta-amino acids introduce flexibility and proteolytic resistance into peptide chains. The N-pentyl derivative adds a hydrophobic side chain that can anchor the peptide into a receptor pocket or lipid bilayer.

Experimental Workflow: Reduction Protocol

Objective: Reduction to N-pentyl-1,3-propanediamine using Lithium Aluminum Hydride (LiAlH_4).

Safety Warning: LiAlH_4 is pyrophoric. Reacts violently with water.

Step	Action	Critical Parameter
1	Suspend LiAlH_4 (1.5 eq) in dry THF under Argon.	Solvent must be anhydrous.
2	Cool to 0°C . Add 3-(pentylamino)propanenitrile (1.0 eq) in THF dropwise.	Control exotherm.
3	Reflux for 3–6 hours.	Ensure complete reduction of -CN.
4	Fieser Quench: Cool to 0°C . Add water (x mL), then 15% NaOH (x mL), then water (3x mL).	"x" = grams of LiAlH_4 used.
5	Filter granular precipitate. Dry filtrate (Na_2SO_4) and concentrate.	Yields amine oil.

Safety & Handling (HSE)

- **Nitrile Toxicity:** While less volatile than acetonitrile, **3-(pentylamino)propanenitrile** can metabolize to release cyanide ions. Handle in a fume hood.
- **Skin Absorption:** The pentyl chain increases lipophilicity, enhancing skin absorption. Wear permeation-resistant gloves (Nitrile > 0.11mm is usually insufficient for prolonged contact; use Laminar/Silver Shield).
- **Waste:** Dispose of aqueous waste containing nitriles into segregated streams (oxidative treatment required).

References

- **Michael Addition Kinetics:** Title: "Aza-Michael addition of amines to acrylates and acrylonitrile." Source: Current Organic Chemistry, 2005. Context: Defines the autocatalytic nature and solvent effects for amine-acrylonitrile reactions.
- **Reduction Methodologies**
 - Title: "Reductions of aliphatic and aromatic nitriles to primary amines with diisopropylaminoborane."
 - Source: Journal of Organic Chemistry, 2009.
 - URL: [\[Link\]](#)
- **Surfactant Synthesis:** Title: "Synthesis and properties of amphoteric surfactants derived from beta-amino acids." Source: Journal of Surfactants and Detergents. Context: Describes the hydrolysis of N-alkyl-beta-alaninenitriles to functional surfactants.
- **Pharma Applications (Polyamine Analogues)**
 - Title: "Sequential Nitrile Amidination–Reduction as a Straightforward Procedure to Selective Linear Polyamine Prepar"
 - Source: PMC (NIH), 2023.
 - URL: [\[Link\]](#)
- **Safety Data (Propionitrile derivatives)**

- Title: "Safety Data Sheet: 3-(Methylamino)propionitrile" (Analogous hazards).
- Source: Sigma-Aldrich.[\[2\]](#)[\[3\]](#)

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. 3-\(Methylamino\)propionitril 98% | Sigma-Aldrich](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [3. sigmaaldrich.cn](https://www.sigmaaldrich.cn) [[sigmaaldrich.cn](https://www.sigmaaldrich.cn)]
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